

1,7-Heptanediamine Heptamethylenediamine

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1,7-Heptanediamine

CAS No.: 646-19-5

Cat. No.: S605898

Get Quote

Basic Identifiers and Properties

The table below summarizes the fundamental chemical information for **1,7-Heptanediamine**.

Property Type	Details
CAS Registry Number	646-19-5 [1] [2] [3]
Systematic Names	1,7-Heptanediamine, 1,7-Diaminoheptane, Heptamethylenediamine [1] [2] [4]
Molecular Formula	C ₇ H ₁₈ N ₂ [1] [2] [3]
Molecular Weight	130.23 g/mol [1] or 130.24 g/mol [2] [3] [4]
SMILES	NCCCCCCN [2] [3]
InChI Key	PWSKHLMYTZNYKO-UHFFFAOYSA-N [2] [3] [4]
Linear Formula	H ₂ N(CH ₂) ₇ NH ₂ [1] [3]

Physical and Chemical Property Data

The following table consolidates quantitative data from various suppliers and sources.

Property	Value / Range	Notes
Melting Point	26 - 30 °C [1] [3] [4]	Commonly reported as 26-29 °C (lit.) [1]
Boiling Point	223 - 225 °C [1] [3] [4]	--
Density	0.86 g/cm ³ [1] [3]	--
Flash Point	87 °C (188 °F) [3]	Also listed as 190 °F [1]
Refractive Index	1.459 [1] [3]	--
Water Solubility	Soluble [1] [3] [4]	Reported as 450 g/L [1]
Purity	≥ 98.0% [2] [3] [4]	Available from commercial suppliers

Safety and Handling Information

1,7-Heptanediamine is considered **air sensitive** [1] [4] and corrosive.

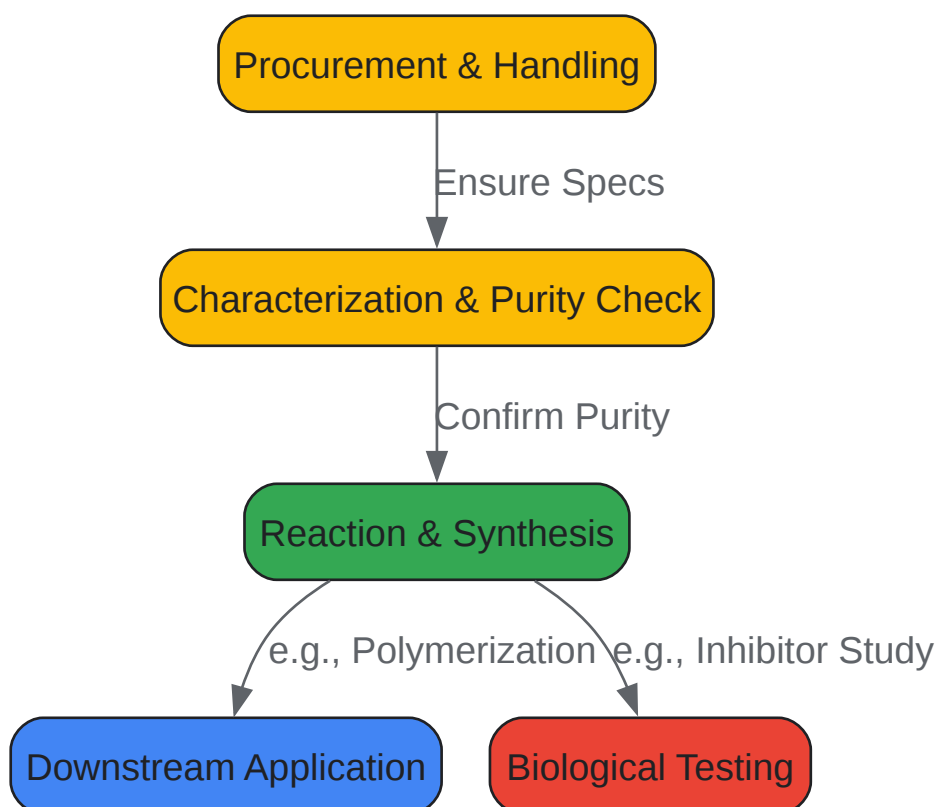
Aspect	Information
Hazard Codes	C [1]
Risk Statements (H-Phrases)	H314: Causes severe skin burns and eye damage [3] [4]
Safety Statements (P-Phrases)	P280, P310, etc. [1] [3]
Transport Information	UN 3259, 8, III [1] [4]
Incompatibilities	Acids, acid chlorides, acid anhydrides, strong oxidizing agents [3]

Applications and Experimental Context

The search results indicate that 1,7-Diaminoheptane is used as a building block in organic synthesis. Specifically, it is used in the preparation of other chemical compounds like **7-amino-1-guanidinoctane** and

1,7-diamino-trans-hept-3-ene, which act as **deoxyhypusine synthase inhibitors** [1] [3]. This suggests potential applications in biochemical and pharmaceutical research. A patent also describes its relevance in the production of **Nylon-7** and **Nylon-7,7** [5].

To help visualize the general workflow for utilizing this compound in a research setting, here is a conceptual diagram:



[Click to download full resolution via product page](#)

This diagram outlines a generic research pathway, from acquiring the chemical to its final application. The actual experimental protocols would need to be sourced from specialized scientific literature.

Commercial Availability

The compound is available from various chemical suppliers. The table below provides a summary for your reference.

Supplier / Source	Purity	Package Sizes	Price Range (as found)
TCI America [2]	> 98.0%	5 g, 25 g	\$82.02 - \$288.94
Thermo Scientific (Alfa Aesar) [3]	98%	5 g, 25 g	Information missing
Hebei Yanxi Chemical Co., Ltd. [1]	99%	1 kg and larger	Not specified
Sichuan Zhuoyu Yantang Technology Co., Ltd. [1]	99%	Not specified	Not specified

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

- 1, 7-DIAMINOHEPTANE CAS#: 646-19-5 7 [chemicalbook.com]
- 1,7-Diaminoheptane 98.0+%, TCI America™ [fishersci.ca]
- 1, 7-Diaminoheptane, 98% 5 g | Buy Online | Thermo Scientific Alfa Aesar 7 [fishersci.co.uk]
- 1, 7-Diaminoheptane 646-19-5 | Tokyo Chemical Industry Co., Ltd.(APAC) 7 [tcichemicals.com]
- US10577634B2 - Bioconversion process for producing ... [patents.google.com]

To cite this document: Smolecule. [1,7-Heptanediamine Heptamethylenediamine]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b605898#1-7-heptanediamine-heptamethylenediamine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com